Technical Guide: Mass Spectrometry Fragmentation of 2-Benzofuranyl(4-chlorophenyl)methanone

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Compound of Interest

Compound Name:	*Methanone, 2-benzofuranyl(4-chlorophenyl)-*
CAS No.:	*27052-20-6*
Cat. No.:	*B184926*

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Content Type: Structural Elucidation & Comparative Analysis Guide Subject: 2-Benzofuranyl(4-chlorophenyl)methanone (CAS: 27052-20-6) Audience: Medicinal Chemists, Forensic Analysts, and Mass Spectrometrists

Executive Summary & Structural Context

In the development of synthetic cannabinoids and anti-fibrillatory agents, the benzofuran scaffold is a privileged structure. 2-Benzofuranyl(4-chlorophenyl)methanone represents a critical intermediate often encountered in drug design and forensic screening.

This guide provides a definitive analysis of its Electron Ionization (EI) fragmentation patterns. Unlike standard spectral libraries that offer static images, this document deconstructs the mechanistic causality of ion formation, enabling researchers to distinguish this compound from its regioisomer, 3-benzofuranyl(4-chlorophenyl)methanone, and other structural analogs.

The Core Challenge: Isomeric Differentiation

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The primary analytical challenge lies in differentiating the 2-substituted isomer from the 3-substituted isomer. While both share a molecular weight of 256.03 Da (for

Cl), their fragmentation kinetics differ due to the resonance stability of the resulting benzofuranyl cations.

Feature	Target: 2-Isomer	Alternative: 3-Isomer
Conjugation	Carbonyl conjugated with furan oxygen lone pair via C2=C3 double bond.	Conjugation is cross-conjugated; C3 cation is less stabilized by O.
Key Diagnostic	High abundance of m/z 145 (Benzofuroyl cation).	Lower abundance of benzofuroyl cation; higher relative intensity of phenyl fragments.

Experimental Methodology (Protocol)

To replicate the fragmentation data described below, the following standardized GC-MS protocol is recommended. This protocol ensures thermal stability and reproducible ionization energies.

Workflow Diagram



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Figure 1: Standardized GC-MS workflow for benzofuran derivative analysis.

Step-by-Step Protocol

- Sample Preparation: Dissolve 1 mg of the analyte in HPLC-grade Methanol. Sonicate for 5 minutes to ensure complete dissolution.

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- Inlet Parameters: Set injection mode to Splitless (0.5 min) to maximize sensitivity for minor fragments. Inlet temperature: 280°C.
- Separation (GC):
  - Column: DB-5MS (30m × 0.25mm, 0.25µm film).
  - Carrier Gas: Helium at 1.0 mL/min (constant flow).
  - Oven Ramp: Start at 80°C (hold 1 min), ramp 20°C/min to 300°C (hold 5 min).
- Mass Spectrometry (EI):
  - Ionization Energy: 70 eV (Standard).
  - Source Temp: 230°C (Critical: Higher temps may induce thermal degradation prior to ionization).
  - Quadrupole Temp: 150°C.
  - Scan Range: m/z 40–400.

Fragmentation Mechanism Analysis

The fragmentation of 2-benzofuranyl(4-chlorophenyl)methanone is dominated by

-cleavage adjacent to the carbonyl group. The charge retention is competitive between the benzofuran moiety and the chlorophenyl moiety.

Primary Fragmentation Pathways

- Molecular Ion (

  ): Observed at m/z 256 (

  Cl) and 258 (

  Cl) in a 3:1 ratio.

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- Pathway A (Benzofuran Dominance): Cleavage of the C(carbonyl)-Phenyl bond. Charge remains on the oxygen-rich benzofuran acylium ion.
  - m/z 145: 2-Benzofuroyl cation (

). This is often the base peak or a major ion due to resonance stabilization from the furan oxygen.
  - m/z 117: Loss of CO (28 Da) from the m/z 145 precursor, yielding the benzofuranyl cation (

).
- Pathway B (Chlorophenyl Dominance): Cleavage of the C(carbonyl)-Benzofuran bond.
  - m/z 139/141: 4-Chlorobenzoyl cation (

). Shows the characteristic 3:1 chlorine isotope cluster.[1]
  - m/z 111/113: Loss of CO from the chlorobenzoyl cation, yielding the 4-chlorophenyl cation (

).

Mechanistic Pathway Diagram

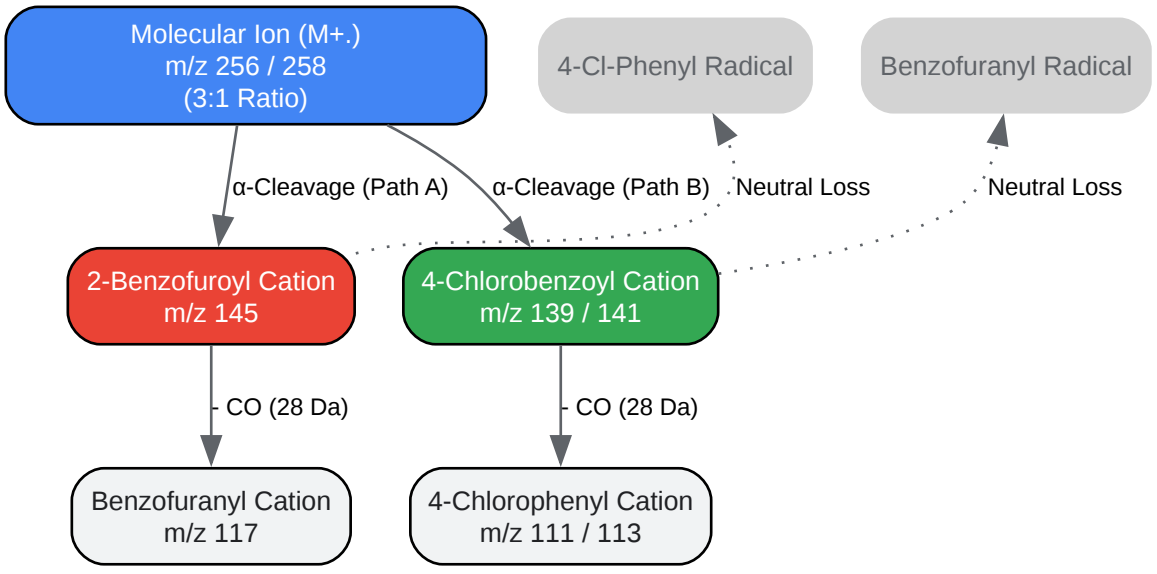

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Figure 2: Competitive

-cleavage pathways driven by cation stability.

Comparative Performance: 2-Isomer vs. 3-Isomer

Differentiation between the 2-benzofuranyl and 3-benzofuranyl isomers is critical in forensic chemistry. The 2-isomer is thermodynamically more stable due to conjugation, which influences the Acylium Ion Abundance.

Differentiation Table

Diagnostic Ion	2-Benzofuranyl (Target)	3-Benzofuranyl (Alternative)	Mechanistic Reason
m/z 145 (Benzofuroyl)	High Intensity (Base Peak)	Medium/Low Intensity	The 2-acylium ion is stabilized by the adjacent furan oxygen lone pair. The 3-acylium ion lacks this direct resonance.
m/z 117 (Benzofuranyl)	Present	Present	Formed via CO loss. Less diagnostic than the precursor.
m/z 139 (Cl-Benzoyl)	High Intensity	Very High Intensity	In the 3-isomer, the benzofuran cation is less stable, shifting charge retention preference to the chlorobenzoyl fragment.
m/z 89	Low	Elevated	Fragmentation of the benzofuran ring itself is more common in the less stable 3-isomer.

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Analyst Note: If the spectrum shows m/z 139 as the absolute base peak and m/z 145 is <50% relative abundance, suspect the 3-isomer. If m/z 145 is dominant (>80-100%), it is the 2-isomer.

Summary of Quantitative Data

The following table summarizes the expected mass-to-charge (m/z) ratios and their structural assignments.

m/z Value	Ion Identity	Formula	Relative Abundance (Est.)
256	Molecular Ion ( )		40-60%
258	Isotope Peak ( )		~15-20% (1/3 of M+)
145	2-Benzofuroyl Cation		100% (Base Peak)
139	4-Chlorobenzoyl Cation		60-80%
141	4-Chlorobenzoyl Isotope		20-25%
117	Benzofuranyl Cation		30-50%
111	4-Chlorophenyl Cation		40-50%
75	Benzyne Fragment		10-20%

References

- Dias, H. J., et al. (2017). "Fragmentation of 2-aroylbenzofuran derivatives by electrospray ionization tandem mass spectrometry." Journal of Mass Spectrometry, 52(12), 809-816.[2]
- Begala, M., et al. (2009). "Formation of 2-substituted benzofuran fragment ions from 6-alkyl- and 6-aryldibenzo(d,f)(1,3)dioxepine derivatives under electron ionization." Journal of Mass

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Spectrometry, 44(2), 245-251.[3]

- BenchChem. "(4-Chlorophenyl)-[4-(8-nitroquinolin-5-yl)piperazin-1-yl]methanone Fragmentation Guide." (Used for comparative methodology on chlorophenyl-methanone derivatives).

- PubChem. "**Methanone, 2-benzofuranyl(4-chlorophenyl)-** Compound Summary."[4] National Library of Medicine.

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Sources

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. Fragmentation of 2-aroylbenzofuran derivatives by electrospray ionization tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Formation of 2-substituted benzofuran fragment ions from 6-alkyl- and 6-aryldibenzo(d,f)(1,3)dioxepine derivatives under electron ionization-a useful precursor ion for isomeric differentiation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Methanone, 2-benzofuranyl(4-chlorophenyl)- | C15H9ClO2 | CID 838778 - PubChem [pubchem.ncbi.nlm.nih.gov]
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